

Proper Disposal of NCGC00029283: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NCGC00029283

Cat. No.: B10828416

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For researchers, scientists, and drug development professionals utilizing **NCGC00029283**, a Werner syndrome helicase-nuclease (WRN) helicase inhibitor, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. This guide provides essential, step-by-step information for the safe handling and disposal of this compound.

While specific institutional and local regulations must always be followed, the general procedure for the disposal of **NCGC00029283**, which is not classified as a hazardous substance, involves professional waste management services. This ensures that even non-hazardous chemical waste is handled in a manner that minimizes environmental impact.

Summary of Disposal and Safety Information

The following table summarizes key information regarding the handling and disposal of **NCGC00029283**.

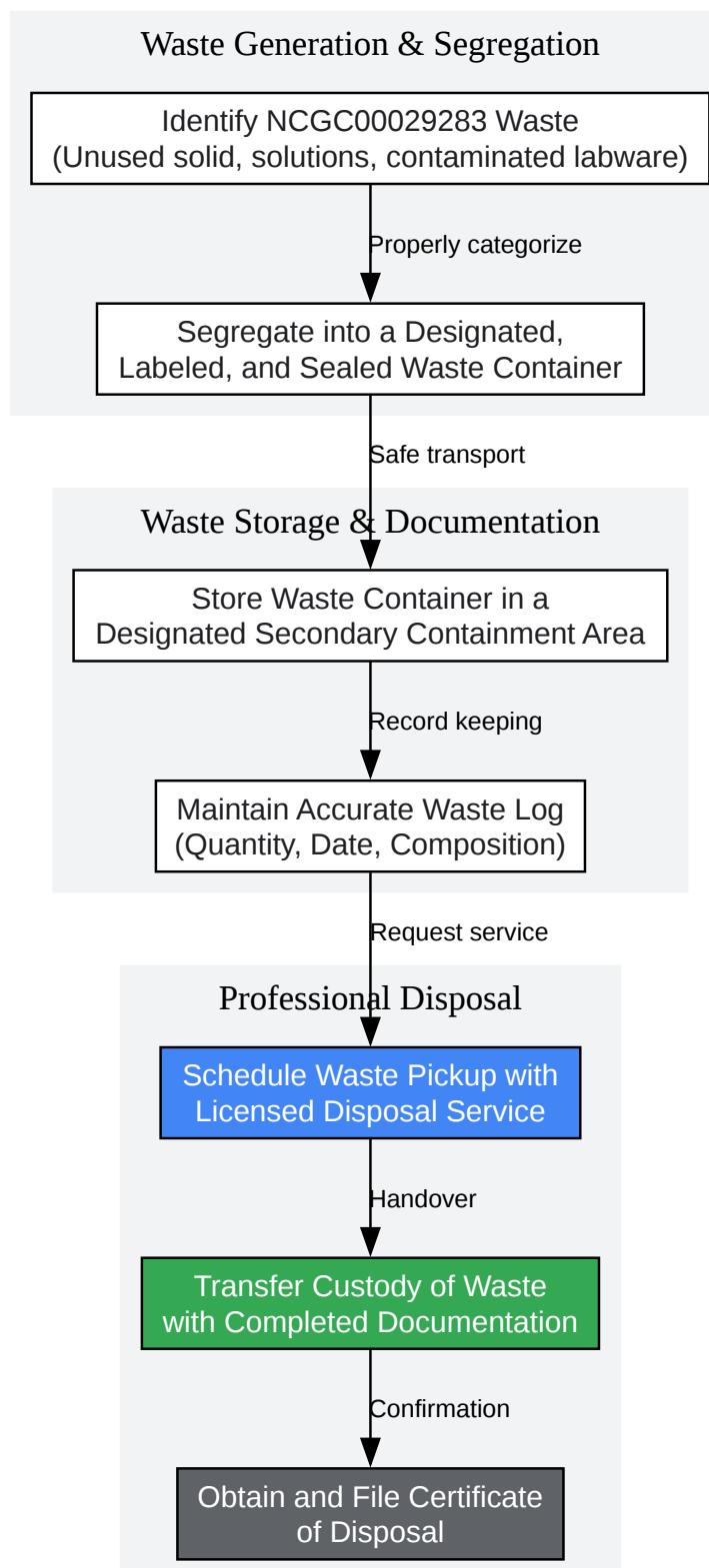
Parameter	Information	Source
Chemical Name	NCGC00029283	MedchemExpress
Synonyms	WRN Helicase Inhibitor	MedchemExpress
CAS Number	714240-31-0	MedchemExpress
Hazard Classification	Not a hazardous substance or mixture	Based on similar compound SDS
Primary Disposal Method	Contact a licensed professional waste disposal service.	Based on similar compound SDS
Contaminated Packaging	Dispose of as unused product in accordance with regulations.	Based on similar compound SDS
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month.	MedchemExpress

Experimental Protocols for Disposal

As **NCGC00029283** is designated for disposal via a licensed professional service, there are no experimental protocols for its degradation or neutralization within a standard laboratory setting. The primary "protocol" is administrative and logistical, focusing on proper segregation, labeling, and transfer of the waste material.

Disposal Workflow

The logical workflow for the proper disposal of **NCGC00029283** is outlined in the diagram below. This process ensures that the waste is handled safely from the point of generation to its final disposal by a certified entity.

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Caption: Workflow for the disposal of **NCGC00029283**.

Step-by-Step Disposal Procedures

- Identification and Segregation:
 - Identify all waste streams containing **NCGC00029283**. This includes unused solid compound, expired solutions (e.g., in DMSO), and contaminated labware (e.g., pipette tips, tubes, gloves).
 - Segregate this waste into a dedicated, chemically resistant, and clearly labeled waste container. The label should include the chemical name ("NCGC00029283"), CAS number (714240-31-0), and an indication that it is non-hazardous chemical waste.
- Container Management:
 - Ensure the waste container is kept securely sealed when not in use to prevent spills or evaporation.
 - Do not mix **NCGC00029283** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Interim Storage:
 - Store the sealed waste container in a designated and well-ventilated waste accumulation area.
 - Utilize secondary containment (e.g., a larger bin or tray) to mitigate the impact of any potential leaks.
- Documentation:
 - Maintain a detailed log of the waste being added to the container. This should include the date, the amount of waste, and its composition (e.g., "**NCGC00029283** in DMSO").
- Arranging for Disposal:
 - Contact your institution's EHS office or the designated chemical safety officer to arrange for the collection of the chemical waste.

- They will coordinate with a licensed professional waste disposal service for the final removal and disposal of the material.
- Record Keeping:
 - Retain all documentation related to the waste transfer and disposal, including any manifests or certificates of disposal provided by the waste management company.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **NCGC00029283**, contributing to a secure and responsible research environment.

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